

# An In-depth Technical Guide to the Mineralogy of Belomarinaite $\text{KNa}(\text{SO}_4)$

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Potassium sodium sulfate

Cat. No.: B096148

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

## Abstract

Belomarinaite, with the ideal chemical formula  $\text{KNa}(\text{SO}_4)$ , is a relatively new sulfate mineral first discovered at the Tolbachik volcano in Kamchatka, Russia. This technical guide provides a comprehensive overview of the mineralogy of belomarinaite, synthesizing crystallographic, chemical, and physical data. It details the experimental protocols utilized for its characterization and presents quantitative data in structured tables for clarity and comparative analysis. Furthermore, this guide illustrates key structural relationships and experimental workflows using Graphviz diagrams, offering a holistic view of the current understanding of this unique mineral.

## Introduction

Belomarinaite is a volcanogenic sulfate mineral that was officially approved by the International Mineralogical Association in 2018.<sup>[1]</sup> It was first discovered in the Toludskoe lava field, which formed during the 2012–2013 Tolbachik Fissure eruption in the Kamchatka Peninsula, Russia.<sup>[2][3]</sup> The mineral is named in honor of the Russian volcanologist Marina Gennadievna Belousova for her significant contributions to monitoring this eruption.<sup>[1]</sup> Belomarinaite is structurally and chemically related to the apthitalite group of minerals.<sup>[1][4]</sup> This guide aims to consolidate the existing scientific data on belomarinaite, providing a technical resource for researchers in mineralogy, materials science, and related fields.

## Geological Occurrence

Belomarinaite is a primary fumarolic mineral, meaning it is deposited directly from the gas phase as a volcanic sublimate at high temperatures.<sup>[5]</sup> It has been identified in two main locations at the Tolbachik volcano:

- The Toludskoe Lava Field (Type Locality): Here, belomarinaite is found as arborescent (tree-like) aggregates of tabular crystals, often with hematite impurities.<sup>[5][6]</sup> These aggregates average 0.5 to 0.7 mm in size.<sup>[6]</sup>
- The Arsenatnaya Fumarole: In this location, belomarinaite occurs as colorless or white, semitransparent hexagonal tabular or lamellar crystals up to 0.6 mm across.<sup>[5][7]</sup> These crystals form crusts or openwork clusters on basalt scoria.<sup>[5][7]</sup>

The formation temperature in the Arsenatnaya fumarole is estimated to be not lower than 400°C.<sup>[5][7]</sup> Belomarinaite is found in association with a variety of other minerals, including hematite, anhydrite, sanidine, johillerite, nickenichite, and calciojohillerite.<sup>[5][7]</sup>

## Physical and Optical Properties

Belomarinaite exhibits distinct physical and optical characteristics that are crucial for its identification. A summary of these properties is provided in Table 1. The mineral is typically pale blue to green, though colorless and white varieties have been observed.<sup>[5][6]</sup> It has a vitreous luster and a white streak.<sup>[6]</sup> With a Mohs hardness of 2 to 3, it is a relatively soft mineral.<sup>[6]</sup>

Table 1: Physical and Optical Properties of Belomarinaite

| Property           | Description                                                                                                         |
|--------------------|---------------------------------------------------------------------------------------------------------------------|
| Color              | Pale blue to green; also colorless or white. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>            |
| Lustre             | Vitreous. <a href="#">[1]</a> <a href="#">[6]</a>                                                                   |
| Streak             | White. <a href="#">[6]</a>                                                                                          |
| Hardness           | 2–3 on the Mohs scale. <a href="#">[2]</a> <a href="#">[6]</a>                                                      |
| Cleavage           | None observed. <a href="#">[1]</a> <a href="#">[6]</a>                                                              |
| Fracture           | Irregular/Uneven. <a href="#">[1]</a> <a href="#">[6]</a>                                                           |
| Density            | 2.687 g/cm <sup>3</sup> (calculated). <a href="#">[1]</a> <a href="#">[6]</a>                                       |
| Crystal Habit      | Arborescent aggregates of tabular or lamellar crystals. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Optical Class      | Uniaxial (+). <a href="#">[2]</a> <a href="#">[6]</a>                                                               |
| Refractive Indices | $\omega = 1.485(3)$ , $\epsilon = 1.488(3)$ (at 589 nm). <a href="#">[2]</a> <a href="#">[6]</a>                    |

## Chemical Composition

The ideal chemical formula for belomarinaite is  $\text{KNa}(\text{SO}_4)$ .[\[6\]](#) However, like most minerals, it exhibits some chemical variation. The empirical formula, based on analyses of the holotype specimen, is  $(\text{K}_{0.95}\text{Na}_{0.92}\text{Cu}_{0.04})\Sigma_{1.91}\text{S}_{1.01}\text{O}_4$ .[\[2\]](#)[\[8\]](#) This indicates minor substitution of copper. The chemical composition, determined by electron probe microanalysis, is detailed in Table 2.

Table 2: Chemical Composition of Belomarinaite

| Oxide             | Weight % (Ideal) |
|-------------------|------------------|
| Na <sub>2</sub> O | 19.60            |
| K <sub>2</sub> O  | 29.78            |
| SO <sub>3</sub>   | 50.62            |
| Total             | 100.00           |

Data from Filatov et al. (2019).[6]

## Crystallography and Structure

Belomarinaite crystallizes in the trigonal system and is isostructural with its synthetic analogue, KNaSO<sub>4</sub>. [2][6] The crystal structure is a three-dimensional framework composed of SO<sub>4</sub> tetrahedra, NaO<sub>6</sub> octahedra, and larger polyhedra accommodating K and other M-site cations. [2][9] A key feature of belomarinaite's structure is the partial disorder of potassium and sodium cations over the M1 and M2 sites. [2][6]

Table 3: Crystallographic Data for Belomarinaite

| Parameter         | Value                                                         |
|-------------------|---------------------------------------------------------------|
| Crystal System    | Trigonal.[1]                                                  |
| Space Group       | P3m1.[1][2][4]                                                |
| Unit Cell (a)     | 5.6072(3) Å to 5.6088(3) Å.[2][4]                             |
| Unit Cell (c)     | 7.1781(4) Å to 7.1858(4) Å.[2][4]                             |
| Volume (V)        | 195.45(2) Å <sup>3</sup> to 195.77(1) Å <sup>3</sup> . [2][4] |
| Z (Formula Units) | 2.[2]                                                         |

The strongest lines in the powder X-ray diffraction pattern provide a key diagnostic fingerprint for the mineral.

Table 4: X-Ray Powder Diffraction Data for Belomarinaite

| d-spacing (Å) | Intensity (%) | (hkl) |
|---------------|---------------|-------|
| 4.022         | 31            | (101) |
| 3.591         | 26            | (002) |
| 2.884         | 74            | (102) |
| 2.800         | 100           | (110) |
| 2.391         | 16            | (003) |
| 2.296         | 8             | (201) |
| 2.008         | 38            | (022) |
| 1.634         | 10            | (212) |

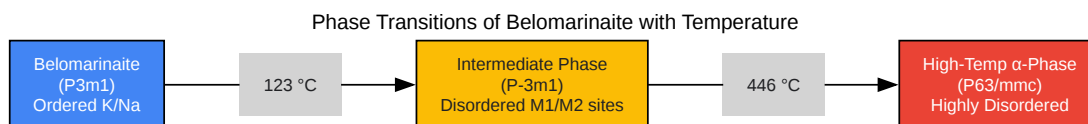
Data from Filatov et al. (2019)  
and Mindat.org.[\[1\]](#)[\[2\]](#)[\[9\]](#)

## High-Temperature Behavior and Phase Transitions

High-temperature studies using single-crystal X-ray diffraction have revealed that belomarinaite undergoes two key phase transitions.[\[1\]](#)[\[3\]](#)[\[10\]](#)

- At 123 °C, a translationsgleiche phase transition occurs from the acentric space group P3m1 to the centrosymmetric space group P-3m1. This is a second-order transition driven by the increasing disorder of Na<sup>+</sup> and K<sup>+</sup> cations, which become statistically distributed over the M1 and M2 sites.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- At 446 °C, a further transition occurs to the α-KNaSO<sub>4</sub> structure with the space group P6<sub>3</sub>/mmc.[\[1\]](#)[\[3\]](#)[\[10\]](#) In this high-temperature phase, the cation disorder increases further.[\[1\]](#)[\[3\]](#)[\[10\]](#)

These transitions highlight the dynamic nature of the belomarinaite crystal structure at elevated temperatures.



[Click to download full resolution via product page](#)

Caption: Temperature-dependent phase transitions of belomarinaite.

## Experimental Protocols

The characterization of belomarinaite relies on a suite of standard mineralogical techniques.

### Electron Probe Microanalysis (EPMA)

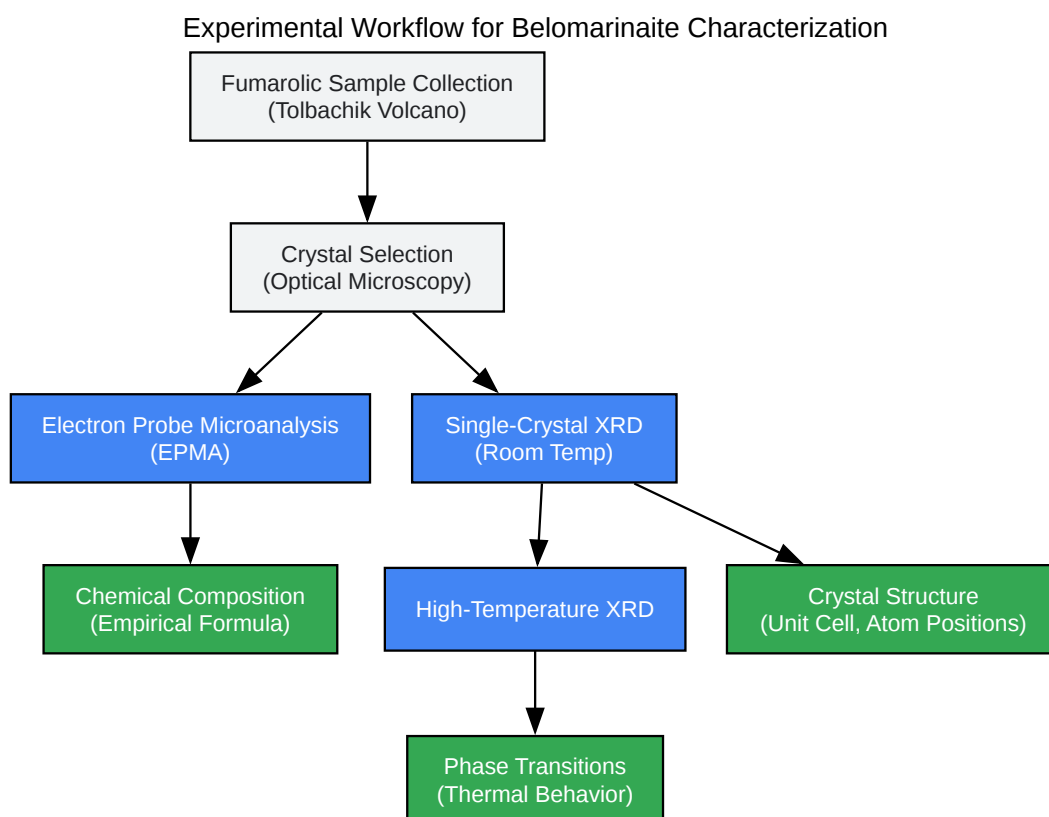
EPMA is a quantitative, non-destructive technique used to determine the chemical composition of microscopic areas of a sample. A focused beam of high-energy electrons bombards the sample, causing the atoms to emit characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers (WDS). By comparing the X-ray intensities from the belomarinaite sample to those from standards of known composition, the concentrations of constituent elements (Na, K, S, Cu) are determined. This method was employed to derive the empirical formula of belomarinaite.

### Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive method for determining the crystal structure of a mineral. A small, high-quality single crystal (e.g.,  $0.05 \times 0.04 \times 0.03$  mm) is mounted on a diffractometer and irradiated with a monochromatic X-ray beam.[2] As the crystal is rotated, a three-dimensional diffraction pattern is produced. The positions and intensities of the diffracted beams are recorded by a detector. This complex dataset is then computationally processed to solve and refine the crystal structure, yielding precise information about the space group, unit cell dimensions, atomic positions, and bond lengths.[11]

## High-Temperature X-ray Diffraction

To study thermal behavior and phase transitions, SCXRD or powder XRD is conducted while the sample is heated in a controlled environment. For belomarinaite, a high-temperature attachment on the diffractometer was used to heat the crystal to temperatures as high as 750 °C.[3][10] Full diffraction datasets were collected at various temperature intervals to refine the crystal structure at each stage, revealing the mechanisms of phase transitions and thermal expansion.[1][3]



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the analysis of belomarinaite.

## Conclusion

Belomarinaite,  $\text{KNa}(\text{SO}_4)$ , is a significant addition to the apthitalite mineral group, offering insights into the geochemistry of volcanic fumarolic systems. Its well-characterized crystal structure, chemical properties, and fascinating high-temperature behavior make it a subject of interest for further research in materials science, potentially inspiring the synthesis of novel compounds with tailored properties. The data and methodologies presented in this guide provide a foundational resource for scientists and researchers engaged in the study of sulfates and related mineral systems.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Novel High-Temperature Modification of Belomarinaite  $\text{KNaSO}_4$ : Crystal Structure and Thermal Order–Disorder Phase Transitions | MDPI [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. research-information.bris.ac.uk [research-information.bris.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. ksc.ru [ksc.ru]
- 7. esc.cam.ac.uk [esc.cam.ac.uk]
- 8. jsg.utexas.edu [jsg.utexas.edu]
- 9. mindat.org [mindat.org]
- 10. researchgate.net [researchgate.net]
- 11. Single-crystal X-ray Diffraction [serc.carleton.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Mineralogy of Belomarinaite  $\text{KNa}(\text{SO}_4)$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096148#investigating-the-mineralogy-of-belomarinaite-kna-so]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)